

5'-Chloro-2'-hydroxy-3'-nitroacetophenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxy-3'-
nitroacetophenone

CAS No.: 84942-40-5

Cat. No.: B1630353

[Get Quote](#)

An In-Depth Guide to the Proper Disposal of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**

Hazard Assessment and Chemical Profile

Understanding the intrinsic properties of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** is the foundation of its safe management. This compound is a halogenated nitroaromatic ketone, a classification that dictates its handling and disposal pathway.^[1] Its key characteristics and hazards are summarized below.

Property	Value	Source(s)
CAS Number	84942-40-5	[1][2][3]
Molecular Formula	C ₈ H ₆ ClNO ₄	[1][2][3]
Appearance	White to yellow/orange crystalline powder	[4][5]
Melting Point	132-135 °C	[1][4]
GHS Hazard Codes	H315, H319, H335	[1][3][4]
Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[1][3]
Signal Word	Warning	[1][4]
Water Hazard Class	WGK 3 (Severely hazardous to water)	[1]
Incompatibilities	Strong oxidizing agents, Strong bases	[6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride (HCl) gas	[7]

Causality of Hazards: The presence of the chloro-, nitro-, and ketone functional groups contributes to its irritant properties.[1] The chlorinated aromatic structure necessitates its classification as a halogenated organic compound, which has specific disposal requirements due to the potential for forming persistent and toxic byproducts if not incinerated at the correct temperature.[8][9] Its WGK 3 classification underscores a high potential for environmental damage if released into aquatic ecosystems, making sewer disposal strictly prohibited.[1][10]

Pre-Disposal: Engineering Controls and Personal Protective Equipment (PPE)

Before handling the compound for disposal, proper safety measures must be in place to mitigate exposure risks identified in the hazard assessment.

Engineering Controls:

- **Fume Hood:** All handling of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**, especially if it is in a powdered form that can be easily aerosolized, must be conducted within a certified chemical fume hood. This is to prevent inhalation of the dust, which may cause respiratory irritation.[\[3\]](#)[\[7\]](#)
- **Safety Shower & Eyewash Station:** Ensure immediate access to a functional safety shower and eyewash station.[\[7\]](#)

Personal Protective Equipment (PPE): The following PPE is mandatory when handling this chemical for disposal:

- **Eye Protection:** Chemical safety goggles or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166 is required to protect against eye irritation.[\[6\]](#)[\[7\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin contact and irritation.[\[1\]](#)[\[7\]](#)
- **Respiratory Protection:** For operations that could generate significant dust, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a type N95 dust mask) is necessary.[\[1\]](#)[\[7\]](#)
- **Protective Clothing:** A lab coat or other protective clothing should be worn to prevent skin exposure.[\[6\]](#)[\[7\]](#)

Step-by-Step Disposal Protocol

The proper disposal of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** follows the established guidelines for solid, halogenated organic hazardous waste.[\[8\]](#)[\[11\]](#)

Step 1: Waste Characterization and Segregation

- **Identify as Halogenated Waste:** This compound contains chlorine and must be categorized as halogenated organic waste.[\[8\]](#)[\[12\]](#)

- **Maintain Segregation:** It is critical to keep halogenated waste separate from non-halogenated waste streams.[\[8\]](#)[\[9\]](#)[\[11\]](#) Co-mingling increases disposal costs and complexity, as the entire mixture must be treated as halogenated.[\[11\]](#)
- **Do Not Mix with Incompatible Chemicals:** Never mix this waste with strong bases or oxidizing agents in the same container to avoid potentially hazardous reactions.[\[6\]](#)

Step 2: Waste Collection and Container Management

- **Solid Waste Container:** Collect dry, solid **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** waste in a designated, leak-proof, and sealable container. This container should be clearly labeled for "Halogenated Organic Solid Waste."[\[8\]](#)[\[10\]](#)
- **Contaminated Materials:** Any materials grossly contaminated with the compound (e.g., weighing paper, paper towels, gloves, silica gel) should also be placed in this same solid waste container.
- **Solution Waste:** If the compound is dissolved in a solvent, the entire solution must be disposed of as "Halogenated Organic Liquid Waste." Do not attempt to evaporate the solvent in the fume hood to recover the solid.
- **Container Labeling:** The waste container must be accurately labeled with the full chemical name, "**5'-Chloro-2'-hydroxy-3'-nitroacetophenone**," and an approximate quantity. Existing labels must not be removed or overwritten.[\[10\]](#)
- **Container Integrity:** Ensure the container is kept tightly closed when not in use and that the exterior is clean and free of contamination.[\[10\]](#) Do not fill the container beyond 90% of its capacity to allow for expansion and prevent spills.[\[10\]](#)

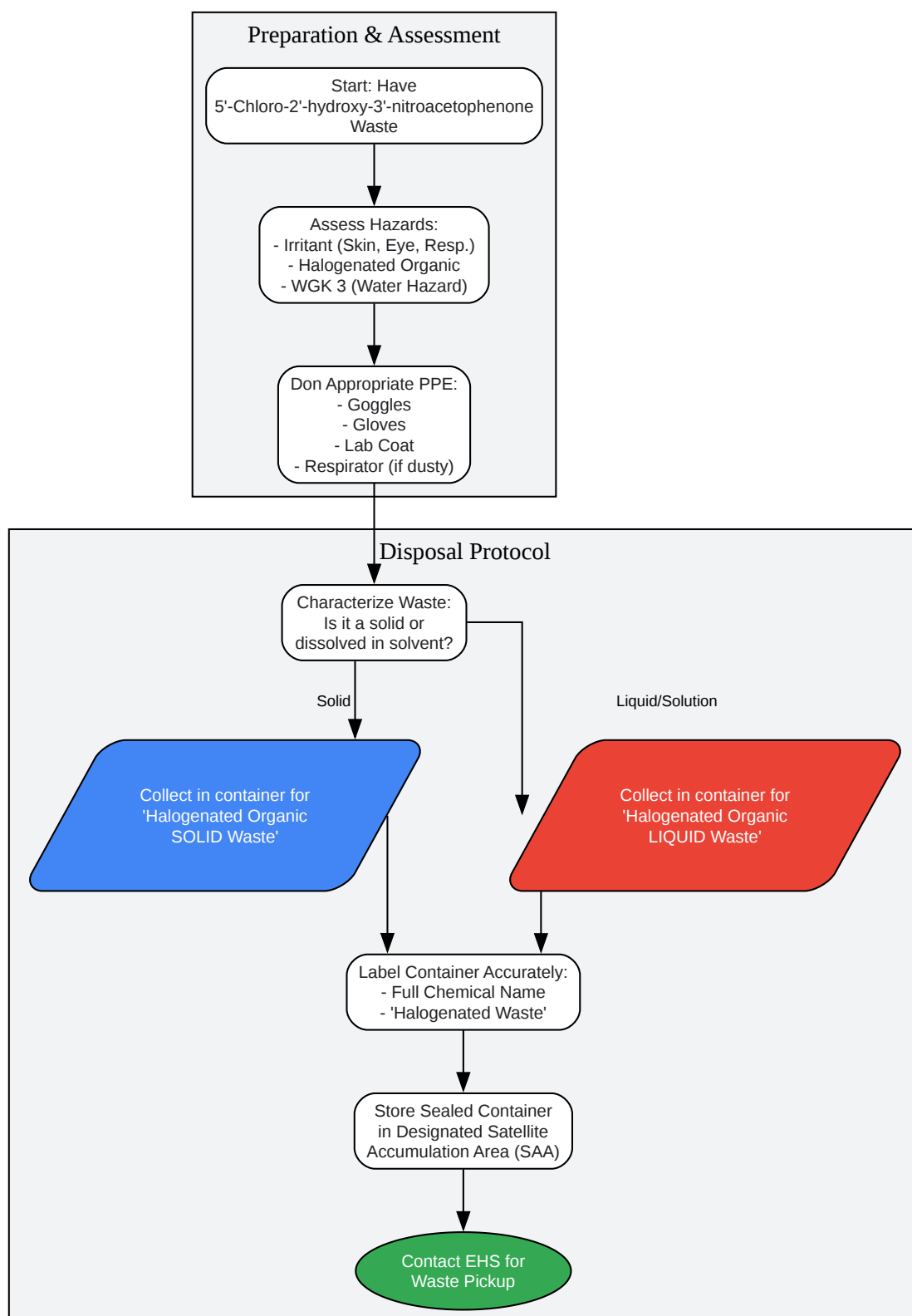
Step 3: Storage and Final Disposal

- **Satellite Accumulation Area (SAA):** Store the sealed waste container in a designated SAA, such as a laboratory fume hood or a safety cabinet, away from incompatible materials.[\[10\]](#)
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup of the hazardous waste. Do not attempt to dispose of this chemical via standard trash or down the drain.[\[10\]](#)

- Ultimate Disposal Method: The EHS department will consolidate this waste for final disposal, which is typically high-temperature incineration at a licensed hazardous waste treatment facility.[8][11] This method is necessary to ensure the complete destruction of halogenated organic compounds.

Visualization of Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for safe disposal of 5'-Chloro-2'-hydroxy-3'-nitroacetophenone.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[7\]](#)
- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[7\]](#)
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Rinse mouth and seek immediate medical attention.[\[7\]](#)
- Spills: For small spills of solid material, carefully sweep up the material (avoiding dust generation) and place it in the designated hazardous waste container. For larger spills, evacuate the area and contact your EHS department immediately.

By adhering to this comprehensive guide, laboratory professionals can ensure the safe and environmentally responsible disposal of **5'-Chloro-2'-hydroxy-3'-nitroacetophenone**, fostering a culture of safety and regulatory compliance.

References

- Halogenated Waste (any organic chemical that contains F, Cl, Br, or I) - University of Texas at Austin. Available at: [\[Link\]](#)
- **5'-Chloro-2'-hydroxy-3'-nitroacetophenone** - PubChem. Available at: [\[Link\]](#)
- Factsheet: Disposal of Hazardous Waste - Basic Principles - ETH Zürich. Available at: [\[Link\]](#)
- HAZARDOUS WASTE SEGREGATION - Bucknell University. Available at: [\[Link\]](#)
- Hazardous Waste Reduction - Environmental Health and Safety, University of South Carolina. Available at: [\[Link\]](#)
- 5-Chloro-2-hydroxy-3-nitro acetophenone api - IndiaMART. Available at: [\[Link\]](#)
- Chemicals - MIT EHS. Available at: [\[Link\]](#)

- Consolidated List of Chemicals Subject to the Emergency Planning and Community Right-To-Know Act (EPCRA) - EPA. Available at: [\[Link\]](#)
- Guidance Manual for Disposal of Chlorinated Water - Vita-D-Chlor. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5 -Chloro-2 -hydroxy-3 -nitroacetophenone 99 84942-40-5 [\[sigmaaldrich.com\]](#)
- 2. 84942-40-5 CAS MSDS (5'-Chloro-2'-hydroxy-3'-nitroacetophenone) Melting Point Boiling Point Density CAS Chemical Properties [\[chemicalbook.com\]](#)
- 3. 5'-Chloro-2'-hydroxy-3'-nitroacetophenone | C₈H₆ClNO₄ | CID 688237 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. 5'-Chloro-2'-hydroxy-3'-nitroacetophenone | 84942-40-5 [\[chemicalbook.com\]](#)
- 5. [labproinc.com](#) [\[labproinc.com\]](#)
- 6. [fishersci.com](#) [\[fishersci.com\]](#)
- 7. [nmu-mi.newlook.safecollegessds.com](#) [\[nmu-mi.newlook.safecollegessds.com\]](#)
- 8. [bucknell.edu](#) [\[bucknell.edu\]](#)
- 9. [ehs.oregonstate.edu](#) [\[ehs.oregonstate.edu\]](#)
- 10. [ethz.ch](#) [\[ethz.ch\]](#)
- 11. Chapter 9 - What Happens To The Hazardous Waste Generated [\[ehs.cornell.edu\]](#)
- 12. [uakron.edu](#) [\[uakron.edu\]](#)
- To cite this document: BenchChem. [5'-Chloro-2'-hydroxy-3'-nitroacetophenone proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1630353/docs#5-chloro-2-hydroxy-3-nitroacetophenone-proper-disposal-procedures\]](https://www.benchchem.com/product/b1630353/docs#5-chloro-2-hydroxy-3-nitroacetophenone-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)